

# Essential Safety and Logistical Information for Handling Alvimopan Metabolite-d5

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## Compound of Interest

Compound Name: Alvimopan metabolite-d5

Cat. No.: B12403923

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Disclaimer: A specific Safety Data Sheet (SDS) for **Alvimopan metabolite-d5** was not located. The following guidance is based on general best practices for handling deuterated compounds and available safety information for a related, non-deuterated compound, Alvimopan metabolite hydrochloride. It is crucial to consult your institution's Environmental Health and Safety (EHS) office for specific protocols and to perform a risk assessment before handling this substance.

**Alvimopan metabolite-d5** is a deuterium-labeled form of an Alvimopan metabolite, intended for research use only, often as a tracer or an internal standard in quantitative analysis by NMR, GC-MS, or LC-MS.<sup>[1][2]</sup> The incorporation of stable heavy isotopes like deuterium can be used to study the pharmacokinetic and metabolic profiles of drugs.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

Based on the potential hazards of the related compound, Alvimopan metabolite hydrochloride, which is harmful if swallowed and very toxic to aquatic life, the following standard laboratory PPE is recommended when handling **Alvimopan metabolite-d5**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.

- Respiratory Protection: Not generally required for small quantities in a well-ventilated area. If aerosols may be generated or if working outside of a fume hood, a respirator may be necessary. Consult your institution's EHS for specific guidance.

## Hazard Data for a Related Compound

The following table summarizes the GHS classification for Alvimopan metabolite hydrochloride, a non-deuterated related compound. This information should be considered as indicative of potential hazards, but may not be identical for **Alvimopan metabolite-d5**.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects
Data for Alvimopan metabolite hydrochloride (CAS No.: 170098-43-8)[3]		

## Operational Plan for Handling

Storage:

- Temperature: Store refrigerated at 4°C for short-term use. For long-term storage, -20°C is often recommended.[4] Always refer to the manufacturer's Certificate of Analysis for specific storage conditions.[1][4]
- Atmosphere: To prevent oxidation, contamination, and hydrogen-deuterium exchange, handle and store under an inert atmosphere, such as dry nitrogen or argon.[4][5]
- Light: Protect from light by storing in amber vials or in the dark to prevent photodegradation.[4]

- Container: Keep the container tightly sealed and store in a dry environment, such as a desiccator, to prevent absorption of moisture.[5]

#### Preparation of Solutions:

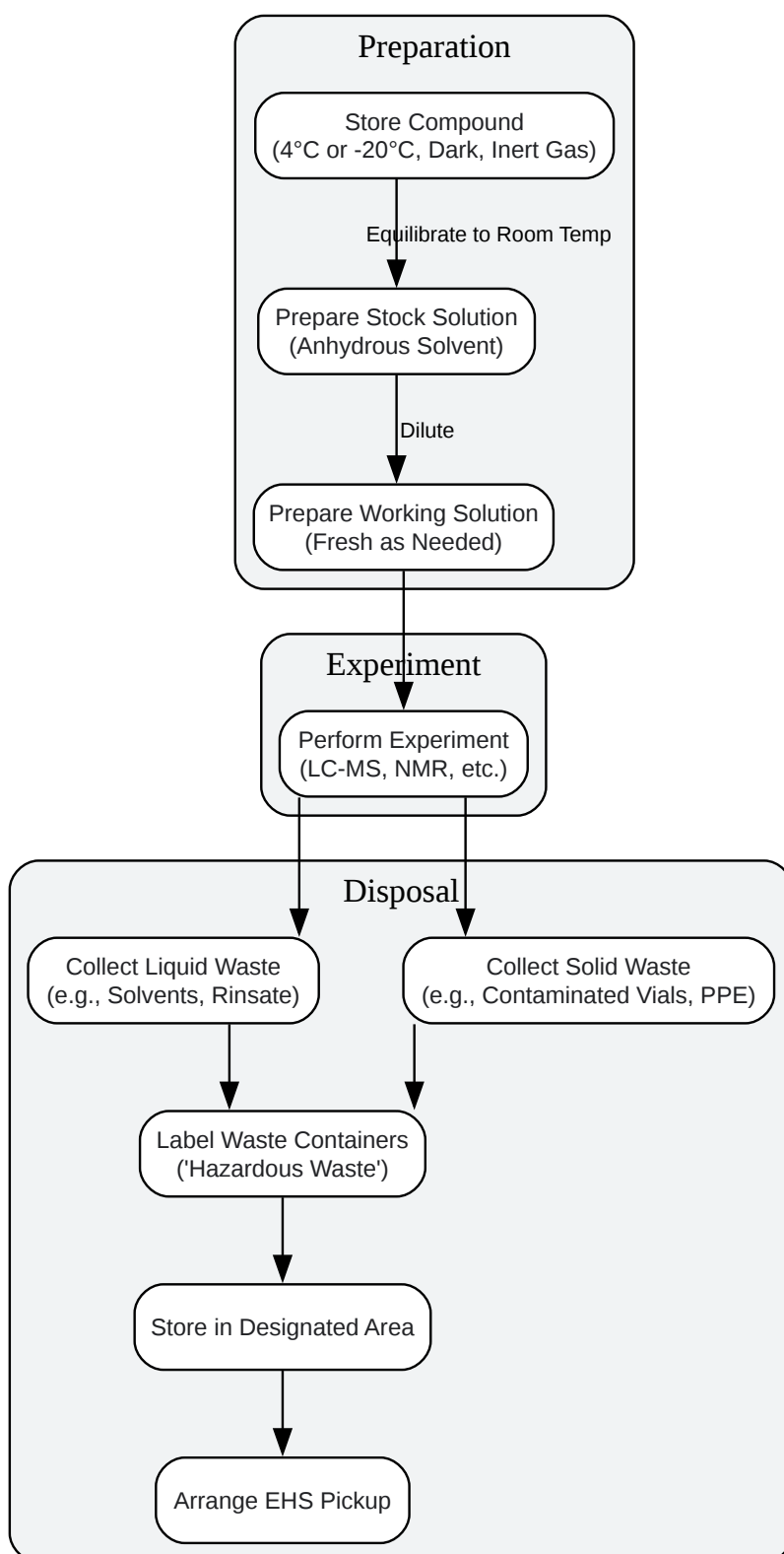
- Equilibration: Allow the container to equilibrate to room temperature before opening to prevent condensation.
- Solvent Choice: Methanol is a common solvent for creating stock solutions.[4] Use anhydrous, deuterated solvents when possible to prevent deuterium-hydrogen exchange.[5] Avoid acidic or basic solutions which can catalyze this exchange.[4]
- Stock Solution Preparation:
  - Under an inert atmosphere if possible, accurately weigh the solid compound.
  - Dissolve in the appropriate anhydrous solvent in a volumetric flask.
  - Stopper the flask and mix thoroughly by inverting multiple times.
  - Transfer the stock solution to a labeled, airtight container for storage under the recommended conditions.[4]
- Working Solution Preparation:
  - Allow the stock solution to equilibrate to room temperature.
  - Using a calibrated pipette, transfer the required volume of the stock solution into a new volumetric flask.
  - Dilute to the mark with the appropriate solvent or matrix.
  - Mix the working solution thoroughly. It is best practice to prepare working solutions fresh as needed to minimize degradation.[4]

## Disposal Plan

All waste containing **Alvimopan metabolite-d5** should be treated as hazardous chemical waste.

- Segregation:
  - Collect all waste containing this compound separately from other waste streams.
  - Keep halogenated and non-halogenated solvent wastes in separate, compatible containers.[\[6\]](#)
  - Do not mix incompatible waste streams.[\[6\]](#)
- Labeling and Storage:
  - Label waste containers clearly with "Hazardous Waste" and the full chemical name.
  - Keep waste containers securely closed except when adding waste.[\[6\]](#)
  - Store waste containers in a designated, well-ventilated, and secondary containment area.
- Disposal:
  - Disposal must be handled through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.[\[7\]](#)[\[8\]](#)
  - Do not dispose of this chemical down the drain or in regular trash.[\[8\]](#) Given its high aquatic toxicity, release to the environment must be avoided.[\[3\]](#)
  - For empty containers, consult your institution's policy. Rinsate from containers may also be considered hazardous waste.[\[6\]](#)

## Experimental Workflow and Disposal



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Caption: Workflow for handling and disposal of **Alvimopan metabolite-d5**.

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